

An In-depth Technical Guide to Trimethylaluminum ($\text{Al}_2(\text{CH}_3)_6$)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylaluminum

Cat. No.: B3029685

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trimethylaluminum (TMA), with the dimeric formula $\text{Al}_2(\text{CH}_3)_6$, is a pyrophoric, colorless liquid that serves as a pivotal organoaluminum compound in a multitude of chemical applications. This technical guide provides a comprehensive overview of its core chemical and physical properties, detailed experimental protocols for its synthesis and significant reactions, and critical safety and handling information. The content is structured to be an essential resource for researchers, scientists, and professionals in drug development and materials science, offering in-depth data presentation and visualization of key chemical processes.

Chemical and Physical Properties

Trimethylaluminum exists as a dimer at room temperature, with two aluminum centers bridged by two methyl groups. This electron-deficient bonding structure is a key feature influencing its reactivity.^[1] The physical and chemical properties of TMA are summarized in the tables below.

Table 1: Physical Properties of Trimethylaluminum

Property	Value	Reference
Molecular Formula	$\text{Al}_2(\text{CH}_3)_6$	[1]
Molar Mass	144.18 g/mol (dimer)	[2]
Appearance	Colorless liquid	[2]
Melting Point	15 °C (59 °F; 288 K)	[2]
Boiling Point	127 °C (261 °F; 400 K)	[2]
Density	0.743 g/cm ³ (at 30 °C)	[2]
Viscosity	0.9 mPa·s (at 30 °C)	[2]
Vapor Pressure	1.2 kPa (at 20 °C), 9.24 kPa (at 60 °C)	[1]

Table 2: Thermodynamic Properties of Trimethylaluminum

Property	Value	Reference
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$, liquid)	-151 kJ/mol	[2]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$, gas)	-136.4 kJ/mol	[1]
Standard Molar Entropy (S^\ominus_{298} , liquid)	209.4 J/(mol·K)	[1]
Molar Heat Capacity (C_p , liquid)	155.6 J/(mol·K)	[3][4]
Heat of Vaporization (ΔH_v)	247 J/g	[2]
Heat of Combustion (ΔH_c^\ominus)	-3180 kJ/mol	[2]

Structure and Bonding

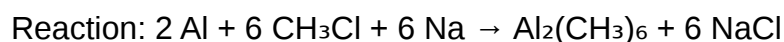
The dimeric structure of **trimethylaluminum**, $\text{Al}_2(\text{CH}_3)_6$, features two aluminum atoms linked by two bridging methyl groups, with each aluminum atom also bonded to two terminal methyl groups. This results in a distorted tetrahedral geometry around each aluminum atom. The Al-C bonds in the bridge are longer (approximately 2.14 Å) than the terminal Al-C bonds (approximately 1.97 Å).^[1] This "electron-deficient" three-center, two-electron (3c-2e) bonding in the Al-CH₃-Al bridge is a hallmark of its structure and a primary reason for its high reactivity.

Figure 1: Dimeric Structure of **Trimethylaluminum**

Experimental Protocols

Synthesis of Trimethylaluminum

A common industrial synthesis involves the reaction of methyl chloride with aluminum-sodium alloy.^[1]



Experimental Workflow:

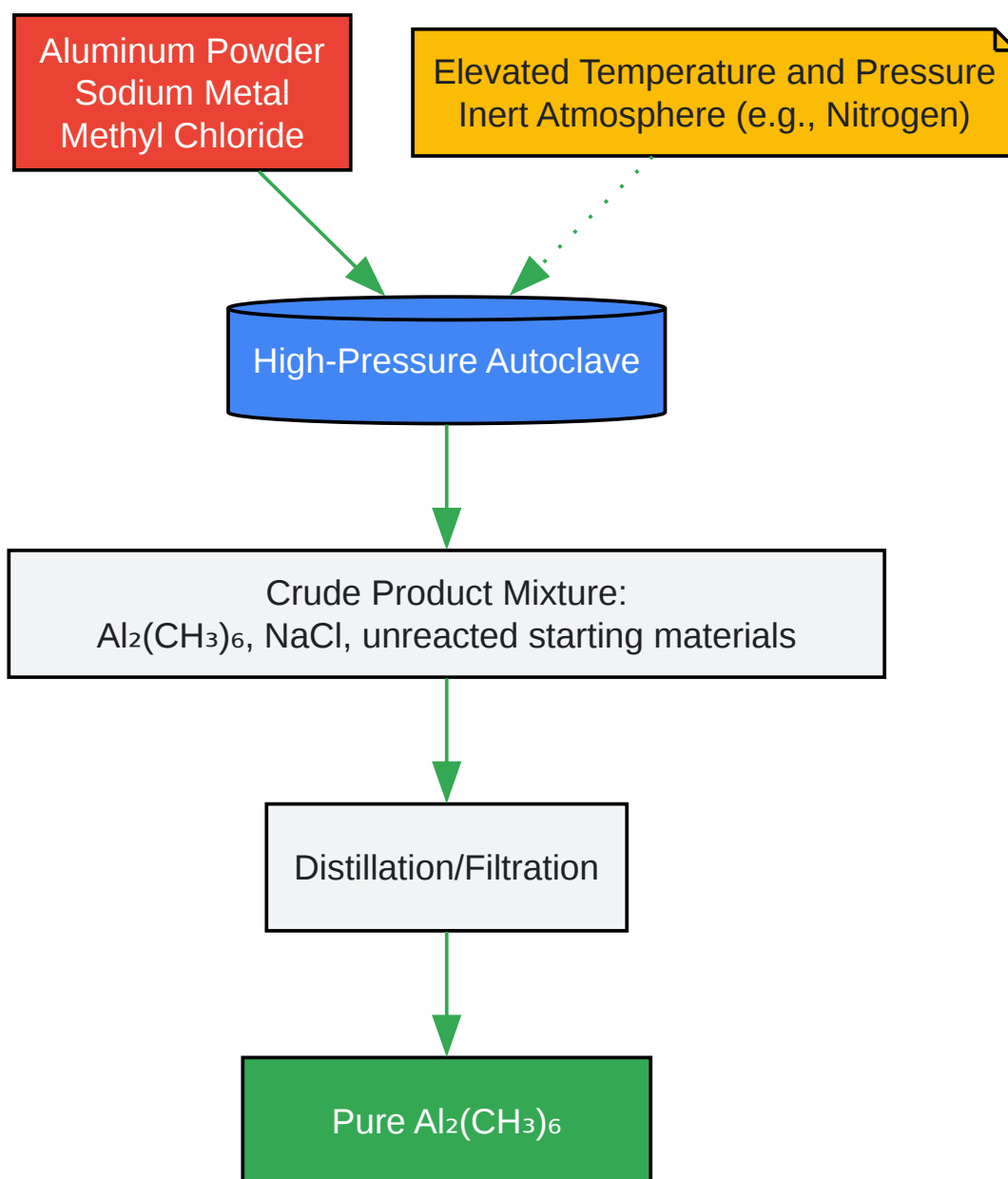


Figure 2: Synthesis Workflow for Trimethylaluminum

[Click to download full resolution via product page](#)

Figure 2: Synthesis Workflow for **Trimethylaluminum**

Protocol:

- Caution: This reaction is highly exothermic and should only be performed by trained personnel in a suitable high-pressure reactor with appropriate safety measures.

- Charge a high-pressure autoclave with the desired molar equivalents of aluminum powder and sodium metal under an inert atmosphere.
- Seal the reactor and introduce methyl chloride gas to the desired pressure.
- Heat the reactor to initiate the reaction, typically between 150-200 °C.
- Monitor the reaction pressure and temperature. The reaction is complete when the pressure stabilizes.
- Cool the reactor to room temperature and vent any unreacted methyl chloride.
- The crude product mixture is then transferred under an inert atmosphere to a distillation apparatus.
- Purify the **trimethylaluminum** by fractional distillation. The solid sodium chloride byproduct is removed by filtration.

Preparation of Tebbe's Reagent

Tebbe's reagent is a valuable methylenating agent prepared from titanocene dichloride and **trimethylaluminum**.



Protocol:

- Caution: **Trimethylaluminum** and Tebbe's reagent are pyrophoric. All manipulations must be carried out under a dry, inert atmosphere (e.g., nitrogen or argon) using Schlenk techniques or in a glovebox.
- In a flame-dried Schlenk flask equipped with a magnetic stir bar, dissolve titanocene dichloride (Cp_2TiCl_2) in anhydrous toluene.
- Cool the solution to -50 °C using a dry ice/acetone bath.
- Slowly add a solution of **trimethylaluminum** in toluene (2 equivalents) to the cooled titanocene dichloride solution with vigorous stirring.

- Allow the reaction mixture to slowly warm to room temperature and stir for at least 1 hour. During this time, the color of the solution will change from red to a deep red-brown.
- The resulting solution of Tebbe's reagent can be used in situ for subsequent reactions.

Zirconium-Catalyzed Carboalumination of Alkynes

This reaction allows for the stereospecific addition of a methyl group and an aluminum moiety across a carbon-carbon triple bond.

Reaction: $R-C\equiv C-R' + Al(CH_3)_3$ (in the presence of Cp_2ZrCl_2) $\rightarrow (R)(CH_3)C=C(Al(CH_3)_2)(R')$

Protocol:

- Caution: **Trimethylaluminum** is pyrophoric. All manipulations must be carried out under a dry, inert atmosphere.
- To a flame-dried Schlenk flask containing the alkyne substrate in an anhydrous solvent (e.g., dichloromethane or 1,2-dichloroethane), add a catalytic amount of zirconocene dichloride (Cp_2ZrCl_2).
- Cool the mixture to 0 °C.
- Slowly add a solution of **trimethylaluminum** (1.1 to 2 equivalents) to the stirred mixture.
- Allow the reaction to warm to room temperature and stir until the reaction is complete (monitored by TLC or GC).
- The resulting vinylalane can be quenched with various electrophiles to introduce a range of functional groups. For example, quenching with water will yield the corresponding alkene.

Key Reactions and Mechanisms

Hydrolysis

Trimethylaluminum reacts violently with water in a highly exothermic reaction to produce methane and aluminum oxide.^[2]

Reaction Pathway:

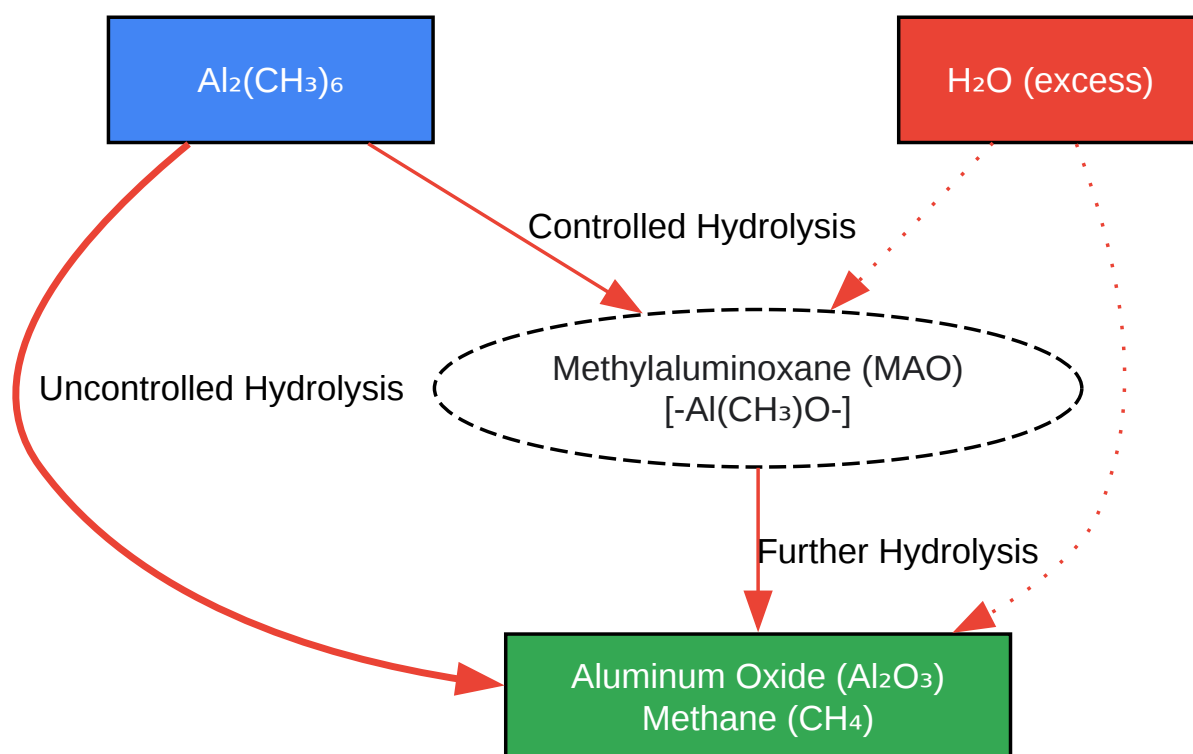


Figure 3: Hydrolysis of Trimethylaluminum

[Click to download full resolution via product page](#)

Figure 3: Hydrolysis of **Trimethylaluminum**

Under controlled conditions with a limited amount of water, methylaluminoxane (MAO), an important co-catalyst in olefin polymerization, can be formed.

Ziegler-Natta Polymerization

Trimethylaluminum, often in the form of methylaluminoxane (MAO), acts as a co-catalyst in Ziegler-Natta polymerization to activate the transition metal catalyst (e.g., a titanium or zirconium compound).^{[5][6][7]}

Simplified Mechanism:

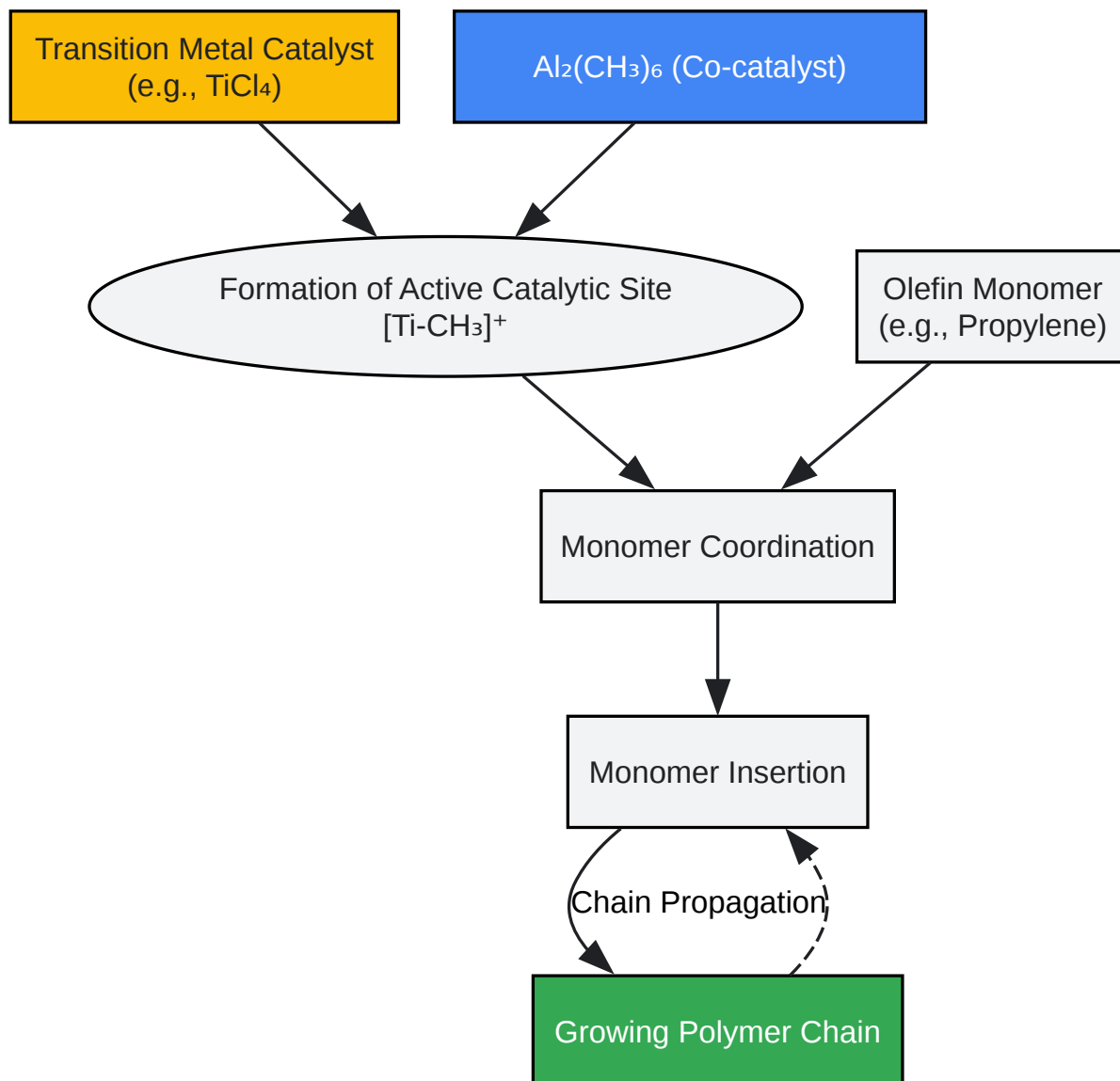


Figure 4: Simplified Ziegler-Natta Polymerization

[Click to download full resolution via product page](#)

Figure 4: Simplified Ziegler-Natta Polymerization

The organoaluminum compound alkylates the transition metal center, creating a cationic species that is the active site for polymerization. The olefin monomer then coordinates to the metal center and inserts into the metal-alkyl bond, leading to chain growth.

Spectroscopic Data

Table 3: Spectroscopic Data for Trimethylaluminum

Spectroscopy	Key Features	Reference
^1H NMR	A single sharp resonance for the methyl protons is observed at room temperature due to rapid exchange between bridging and terminal positions. The chemical shift is typically around -0.5 to -1.0 ppm (relative to TMS).	[8][9]
^{13}C NMR	Similar to ^1H NMR, a single resonance is observed for the methyl carbons due to rapid exchange.	[10][11]
IR Spectroscopy	Characteristic C-H stretching and bending vibrations are observed. The Al-C stretching modes are found in the far-infrared region. Key bands include those for bridging and terminal methyl groups.	[12][13][14][15]
Mass Spectrometry (EI)	The mass spectrum shows a complex fragmentation pattern. The molecular ion is often not observed. Common fragments correspond to the loss of methyl groups and cleavage of the Al-Al bond in the dimer.	[16]

Safety and Handling

Trimethylaluminum is a highly hazardous material that requires stringent safety precautions.

Table 4: Toxicity Data for Trimethylaluminum

Parameter	Value	Reference
Oral LD50 (Rat)	No data available	[17] [18] [19] [20]
Dermal LD50 (Rabbit)	> 2000 mg/kg	[21] [22]
Inhalation LC50 (Rat)	No data available	[17] [18] [20]

Key Safety Precautions:

- **Pyrophoric:** **Trimethylaluminum** ignites spontaneously in air. It must be handled under an inert atmosphere (e.g., nitrogen or argon) at all times.[\[2\]](#)
- **Reacts Violently with Water:** Contact with water, including atmospheric moisture, can lead to a violent exothermic reaction and the release of flammable methane gas.[\[2\]](#)
- **Corrosive:** It causes severe burns to the skin and eyes.[\[23\]](#)
- **Personal Protective Equipment (PPE):** Flame-retardant lab coat, chemical splash goggles, a face shield, and appropriate chemical-resistant gloves (e.g., neoprene or nitrile) must be worn.
- **Fire Extinguishing:** Do NOT use water, carbon dioxide, or halogenated extinguishers. Use dry chemical powder (e.g., Met-L-X®) or sand to smother the fire.
- **Storage:** Store in a cool, dry, well-ventilated area away from sources of ignition and incompatible materials (e.g., water, alcohols, oxidizing agents). Containers should be kept tightly sealed under an inert atmosphere.

Emergency Procedures:

- **Skin Contact:** Immediately flush with copious amounts of water for at least 15 minutes and seek medical attention. Remove contaminated clothing.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Spill: Evacuate the area. If the spill ignites, use an appropriate fire extinguisher. If it does not ignite, cover the spill with a dry, inert absorbent material (e.g., sand or vermiculite) and transfer to a sealed container for disposal.

This technical guide is intended for informational purposes for qualified individuals and does not supersede any institutional or regulatory safety protocols. Always consult the Safety Data Sheet (SDS) and your institution's safety guidelines before handling **trimethylaluminum**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trimethylaluminium - Wikipedia [en.wikipedia.org]
- 2. nouryon.com [nouryon.com]
- 3. Trimethylaluminum [webbook.nist.gov]
- 4. Trimethylaluminum [webbook.nist.gov]
- 5. Studies on Ziegler-Natta catalysts. Part I. Reaction between trimethylaluminum and α -titanium trichloride (1966) | L. A. M. Rodriguez | 56 Citations [scispace.com]
- 6. Ziegler–Natta catalyst - Wikipedia [en.wikipedia.org]
- 7. byjus.com [byjus.com]
- 8. researchgate.net [researchgate.net]
- 9. rsc.org [rsc.org]
- 10. rsc.org [rsc.org]
- 11. C-13 NMR Spectrum [acadiau.ca]
- 12. surface.chem.uwm.edu [surface.chem.uwm.edu]
- 13. cdnsciencepub.com [cdnsciencepub.com]

- 14. researchgate.net [researchgate.net]
- 15. [PDF] Infrared Spectroscopy of Trimethylaluminum and Dimethylaluminum chloride adsorbed on Alumina | Semantic Scholar [semanticscholar.org]
- 16. Trimethylaluminum [webbook.nist.gov]
- 17. umass.edu [umass.edu]
- 18. sigmaaldrich.com [sigmaaldrich.com]
- 19. bpb-us-e2.wpmucdn.com [bpb-us-e2.wpmucdn.com]
- 20. depts.ttu.edu [depts.ttu.edu]
- 21. fishersci.com [fishersci.com]
- 22. chemview.epa.gov [chemview.epa.gov]
- 23. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Trimethylaluminum ($\text{Al}_2(\text{CH}_3)_6$)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3029685#trimethylaluminum-chemical-formula-al2-ch3-6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com